

An In-depth Technical Guide to Dicyclopentylmethoxysilane: Molecular Structure, Weight, and Synthesis

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Compound of Interest

Compound Name: Dicyclopentylmethoxysilane

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Dicyclopentylmethoxysilane is an organosilicon compound with significant applications in industrial catalysis, particularly as an external electron donor in Ziegler-Natta catalysts for polypropylene polymerization.[1] Its molecular architecture, featuring two bulky cyclopentyl groups and two methoxy groups attached to a central silicon atom, imparts unique steric and electronic properties.[2] This guide provides a detailed overview of its molecular structure, weight, and the experimental protocols for its synthesis and characterization.

Molecular Structure and Properties

Dicyclopentylmethoxysilane is a colorless, transparent liquid.[1] The central silicon atom is bonded to two cyclopentyl rings and two methoxy groups.

Chemical Identifiers:

- IUPAC Name: dicyclopentyl(dimethoxy)silane[3]
- SMILES: CO--INVALID-LINK--(C1CCCC1)C1CCCC1[4]
- InChI Key: JWCYDYZLEAQGJJ-UHFFFAOYSA-N

The molecular formula for **Dicyclopentylmethoxysilane** is C₁₂H₂₄O₂Si.[3][4][5][6][7][8][9]

Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The table below details the calculation for **Dicyclopentyl dimethoxysilane**.

Constituent Element	Symbol	Atomic Weight (g/mol)	Count	Total Weight (g/mol)
Carbon	C	12.011	12	144.132
Hydrogen	H	1.008	24	24.192
Oxygen	O	15.999	2	31.998
Silicon	Si	28.085	1	28.085
Total Molecular Weight	228.407			

The calculated molecular weight is approximately 228.41 g/mol , which aligns with values provided by various chemical suppliers.[\[4\]](#)

Experimental Protocols

The synthesis of **Dicyclopentyl dimethoxysilane** is primarily achieved through two main methods involving a Grignard reagent.[\[2\]](#)

1. Synthesis from Tetramethoxysilane

This method involves the reaction of a cyclopentyl magnesium halide (a Grignard reagent) with tetramethoxysilane.[\[2\]](#)[\[10\]](#)

- Reaction: Approximately two moles of the cyclopentyl magnesium halide are reacted with one mole of tetramethoxysilane.[\[2\]](#)[\[10\]](#)
- Solvent: The reaction is typically carried out in an organic solvent such as tetrahydrofuran, diethyl ether, or dibutyl ether.[\[2\]](#)
- Temperature: The reaction temperature is maintained in the range of 20 to 100°C.[\[2\]](#)

- Work-up: Upon completion of the reaction, the precipitated magnesium salts are removed by filtration. The solvent is then removed from the filtrate by distillation to yield the crude product.[\[2\]](#)[\[10\]](#)
- Purification: The crude product is purified by distillation under reduced pressure.[\[2\]](#)[\[10\]](#)

2. Synthesis from Tetrahalosilanes

This alternative synthesis route starts with a silicon halide, such as tetrachlorosilane.[\[2\]](#)

- Grignard Reaction: A Grignard reagent, such as cyclopentylmagnesium chloride, is reacted with the tetrahalosilane. This reaction forms the intermediate, Dicyclopentylchlorosilane.[\[2\]](#)
- Methanolysis: The Dicyclopentylchlorosilane intermediate then undergoes methanolysis. This is achieved by reacting it with an excess of methanol (more than two moles of methanol per mole of the silane intermediate).[\[2\]](#)
- Conversion: The methanol displaces the two chlorine atoms, forming two methoxy groups attached to the silicon atom and hydrogen chloride as a byproduct, yielding the final **Dicyclopentylmethoxysilane** product.[\[2\]](#)

Analytical Characterization

To ensure the purity and confirm the structure of the synthesized **Dicyclopentylmethoxysilane**, several analytical techniques are employed.[\[2\]](#)

- Gas Chromatography (GC): This is a primary method used to assess the purity of the final product and to monitor the progress of the synthesis reaction.[\[2\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR spectroscopy is utilized to confirm the molecular structure of the compound.[\[2\]](#)[\[10\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule and is used for identification purposes.[\[2\]](#)[\[10\]](#)
- Mass Spectrometry (MS): Gas chromatography-mass spectrometry (GC-MS) can be used to determine the molecular weight of the compound.[\[10\]](#)

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the general workflow for the synthesis and subsequent analysis of **Dicyclopentyl dimethoxysilane**.



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Synthesis and Analysis Workflow

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